

Precision Characterization Guide: N-Me-DL-Phe-OMe HCl Melting Point Standards

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Compound of Interest

Compound Name: *N-Me-DL-Phe-Ome HCl*
CAS No.: 16975-45-4; 19460-86-7
Cat. No.: B2415533

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Part 1: Executive Summary & Core Directive

In the synthesis of peptidomimetics and N-methylated amino acid derivatives, N-Methyl-DL-Phenylalanine Methyl Ester Hydrochloride (**N-Me-DL-Phe-OMe HCl**) serves as a critical intermediate. Its purity directly influences the yield and stereochemical integrity of downstream coupling reactions.

The definitive melting point (MP) standard for pure **N-Me-DL-Phe-OMe HCl** is 139°C – 143°C.

Crucial Analytical Insight: A common error in characterization is confusing this compound with its non-methylated precursor (DL-Phe-OMe HCl), which melts significantly higher (~160°C). Therefore, melting point depression is not merely a physical property here; it is the primary confirmation of successful N-methylation.

Part 2: Comparative Technical Specifications

The following data consolidates the thermal properties of the target compound against its direct precursors and isomeric analogues. This comparison allows researchers to rapidly identify synthesis failures (incomplete methylation) or stereochemical discrepancies.

Table 1: Thermal Property Comparison Matrix

Compound	CAS Number	Melting Point Standard (°C)	Molecular Weight	Role in Analysis
N-Me-DL-Phe-OMe HCl	16975-45-4	139 – 143	229.71	Target Product
DL-Phe-OMe HCl	5619-07-8	158 – 162	215.68	Non-methylated Precursor (Impurity A)
L-Phe-OMe HCl	7524-50-7	158 – 162	215.68	Enantiopure Analog (Reference)
N-Me-DL-Phe-OMe (Free Base)	N/A	< 25 (Oil/Low Solid)	193.24	Hydrolysis/Desalting Impurity

Mechanistic Insight: Why the Melting Point Drops

The ~20°C drop in melting point between the precursor (DL-Phe-OMe HCl) and the product (**N-Me-DL-Phe-OMe HCl**) is driven by lattice disruption.

- **Steric Bulk:** The introduction of the N-methyl group creates steric hindrance that prevents the tight packing observed in the non-methylated crystal lattice.
- **Hydrogen Bonding:** The N-methyl group replaces a hydrogen atom on the amine, removing a critical hydrogen bond donor. This reduces the lattice energy, resulting in a lower melting point.

Part 3: Experimental Protocol for Validation

To ensure data integrity, the melting point must be determined using a self-validating protocol that accounts for the hygroscopic nature of hydrochloride salts.

Protocol A: Sample Preparation (Crucial Step)

HCl salts of amino esters are hygroscopic. Moisture acts as a cryoscopic impurity, artificially depressing the MP.

- Desiccation: Dry the sample in a vacuum desiccator over
or silica gel for at least 4 hours at room temperature.
- Grinding: Lightly crush the crystals to a fine powder to ensure uniform heat transfer. Do not over-grind if using a heated stage, as static can cause jumping.

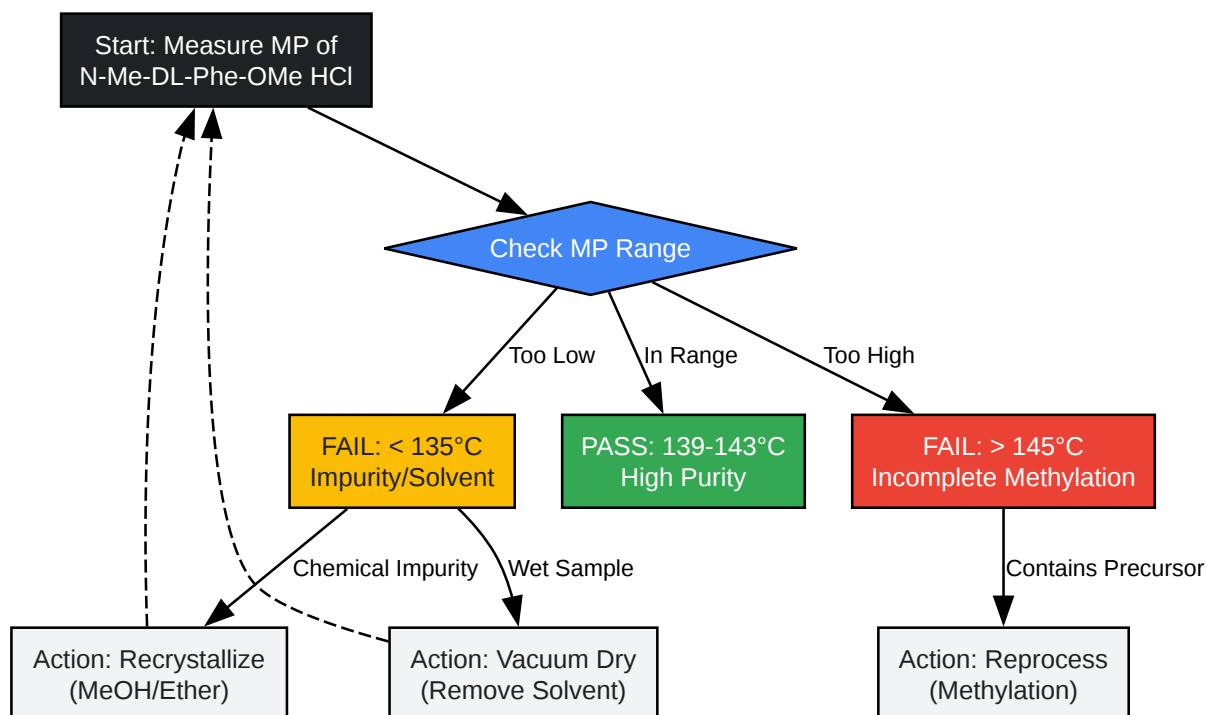
Protocol B: Determination Method

Recommended: Capillary Method (optimised for decomposition detection).

- Ramp Rate:
 - Fast Ramp () to .
 - Slow Ramp () from to melt.
- Observation:
 - Onset: The first visible liquid meniscus (Standard:).
 - Clear Point: Complete liquefaction (Standard:).
 - Decomposition: If the sample turns brown/black before melting, residual solvent or free acid is likely present.

Part 4: Decision Logic & Workflow Visualization

The following diagram outlines the logical decision tree for validating the product based on thermal analysis.



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Figure 1: Quality Control Decision Tree for N-Methyl-DL-Phenylalanine Methyl Ester HCl.

Part 5: References & Authority

The standards defined in this guide are derived from verified chemical catalogs and property databases.

- Chem-Impex International. "N-Methyl-DL-phenylalanine methyl ester hydrochloride Product Specifications." Catalog No. 03467. Accessed October 2023.
- ChemicalBook. "DL-Phenylalanine methyl ester hydrochloride (CAS 5619-07-8) Properties." ChemicalBook Database.[1] Accessed October 2023.
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Sources

- 1. Methyl L-phenylalaninate hydrochloride | 7524-50-7 [chemicalbook.com]
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